

safe handling of organic azides like 4-azidobenzaldehyde

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

[Get Quote](#)

Organic Azide Safety Guidance

Hazard Identification

4-Azidobenzaldehyde is recognized as **exceptionally explosive** and **shock-sensitive** [1]. Dow Chemical scientists tested the material and found a positive result in drop weight impact tests with an **H50 value of about 11 kg-cm** [1]. This indicates high sensitivity - the lower the H50 value, the more sensitive the material is to impact.

Hazard Property	Assessment	Test Method
Shock Sensitivity	Positive (exceptionally explosive)	Drop weight impact test
Impact Sensitivity (H ₅₀)	~11 kg-cm	ASTM D2540

Safety Handling Protocols

- Work in Small Quantities:** Manipulate as **dilute solutions** rather than in neat form whenever possible [1]

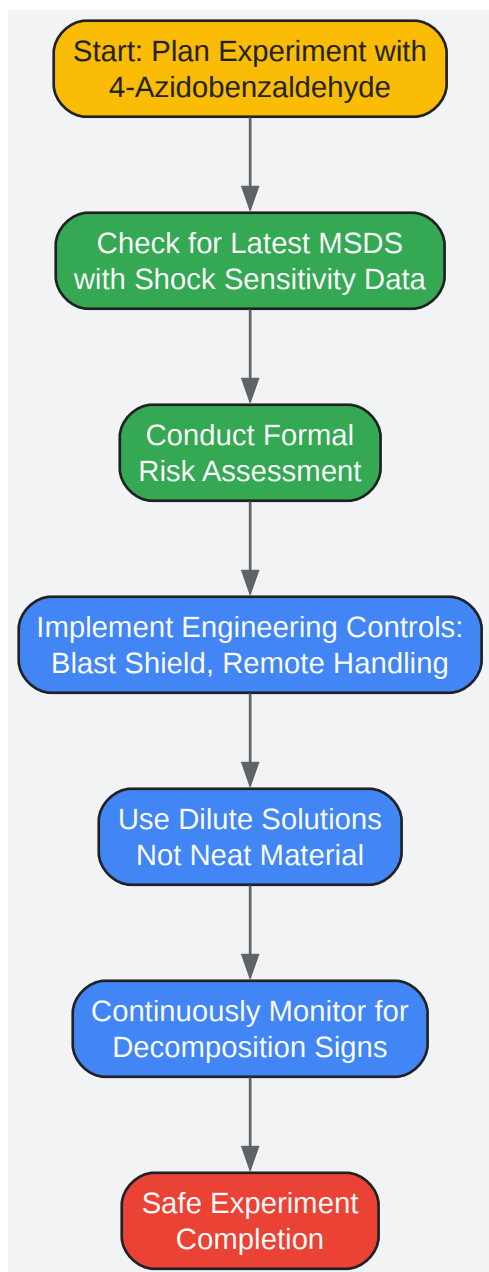
- **Use Engineering Controls:** Always work behind a **blast shield** and use appropriate personal protective equipment [1]
- **Control Energy Inputs:** Shield from **light and heat** to prevent accidental initiation [1]
- **Verify MSDS:** Ensure you have the most current safety data sheet, as early MSDS for this compound did not include shock sensitivity warnings [1]

Troubleshooting Guide

Problem	Possible Cause	Solution
Material decomposition	Heat, light, or mechanical shock exposure	Store in cool, dark place; handle solutions not neat solids
Unexpected reactivity	Azide group interaction with other compounds	Review functional group compatibility before experiments
Outdated safety information	Older MSDS lacking explosion warnings	Obtain latest safety data from manufacturer

Experimental Workflow for Safe Handling

The diagram below outlines the critical decision process for working with **4-azidobenzaldehyde**:



[Click to download full resolution via product page](#)

Frequently Asked Questions

Is 4-azidobenzaldehyde really explosive?

Yes. While early commercial MSDS did not highlight this risk, testing revealed significant shock sensitivity. U.S. Patent 4,354,976 specifically describes it as "an exceptionally explosive substance" [1].

Can I synthesize this compound myself?

While a convenient multigram synthesis has been published [1], this should only be attempted with proper safety measures including blast shielding and protection from light and heat. Consider purchasing small quantities instead.

What concentration is safe for handling?

The search results don't specify safe concentration limits. The key recommendation is to **always manipulate the compound as a dilute solution** rather than in neat form to minimize explosion risk [1].

How should I store this material?

Store in a cool, dark place in clearly labeled, shock-resistant containers. Isolate from other chemicals, particularly those that could generate heat or initiate reactions.

Key Recommendations for Research Applications

Given that **4-azidobenzaldehyde** is used in organic synthesis, pharmaceutical production, and as a substrate in enzyme assays [2], implement these additional precautions:

- **Click Chemistry Applications:** When using in azide-alkyne cycloadditions, ensure all reaction components are compatible and won't generate excessive heat
- **Biological Labeling:** For fluorescent labeling applications [2], work with minimal quantities in solution
- **Cytochrome P450 Studies:** Since it may inhibit cytochrome P450 [2], ensure biological safety protocols don't conflict with explosive hazard controls

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. American Chemical Society: Chemical & Engineering Safety Letters [pubsapp.acs.org]

2. - 4 | CAS 24173-36-2 | SCBT - Santa Cruz... Azidobenzaldehyde [scbt.com]

To cite this document: Smolecule. [safe handling of organic azides like 4-azidobenzaldehyde].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b605323#safe-handling-of-organic-azides-like-4-azidobenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com